

Application Notes and Protocols for the Quantification of Pipoxolan Using Liquid Chromatography

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Compound of Interest

Compound Name: *Pipoxolan*

Cat. No.: *B1208469*

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These application notes provide detailed methodologies for the quantitative analysis of **Pipoxolan** in pharmaceutical preparations using High-Performance Liquid Chromatography (HPLC). The protocols are intended for researchers, scientists, and drug development professionals requiring accurate and reliable methods for quality control and stability testing of **Pipoxolan**.

Method 1: HPLC with Acetonitrile and Ammonium Acetate Mobile Phase

This method is a stability-indicating assay for the determination of **Pipoxolan** HCl in the presence of its degradation products.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Parameter	Value
Linearity Range	1 - 10 µg/mL [1] [2]
Correlation Coefficient (r)	0.9999 [2]
Mean Percentage Recovery	99.38 ± 0.672% [1] [2]
Retention Time (Pipoxolan)	4.143 ± 0.004 min [2]
Retention Time (Degradant)	0.927 ± 0.09 min [2]

Experimental Protocol

1. Instrumentation:

- An Agilent 1200 HPLC system or equivalent, equipped with a quaternary pump, vacuum degasser, autosampler, and a variable wavelength detector.[2]

2. Chromatographic Conditions:

- Column: ODS Hypersil C18 (100 x 2.1 mm, 5 µm particle size) or equivalent.[2]
- Mobile Phase: A filtered and degassed mixture of acetonitrile and 1mM ammonium acetate (80:20, v/v).[1][2]
- Flow Rate: 1.8 mL/min.[1][2]
- Detection Wavelength: 210 nm.[1][2]
- Injection Volume: 20 µL.[2]
- Temperature: Ambient.[2]

3. Standard Solution Preparation:

- Prepare a stock solution of **Pipoxolan HCl** in the mobile phase.
- Prepare working standard solutions by diluting the stock solution with the mobile phase to concentrations within the linearity range of 1-10 µg/mL.[1][2]

4. Sample Preparation:

- For drug substance, accurately weigh and dissolve the sample in the mobile phase to achieve a concentration within the calibrated range.
- For drug product (e.g., tablets), weigh and finely powder a number of tablets. An accurately weighed portion of the powder equivalent to a known amount of **Pipoxolan HCl** should be dissolved in the mobile phase, sonicated, and filtered to obtain a clear solution within the calibrated range.

5. Analysis:

- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions to establish a calibration curve.
- Inject the sample solutions.
- The concentration of **Pipoxolan** in the samples is determined by comparing the peak area with the calibration curve.

Method 2: HPLC with Methanol and Sodium Dihydrogen Phosphate Mobile Phase

This liquid chromatography method was developed for the quantitative determination of **Pipoxolan** hydrochloride (PPH) and its degradants, and has been validated for linearity, accuracy, precision, and robustness.[3][4][5]

Quantitative Data Summary

Parameter	Value
Retention Time (Pipoxolan)	4.99 ± 0.006 min[4]
Retention Time (Degradant)	2.28 ± 0.005 min[4]

Experimental Protocol

1. Instrumentation:

- A Shimadzu LC system or equivalent, equipped with a pump, system controller, degasser, injector with a 20 µL loop, and a UV-Vis detector.[4]

2. Chromatographic Conditions:

- Column: Discovery C18 LC column (25 cm x 4.6 mm, 5 µm particle size).[3][4][5]
- Mobile Phase: A mixture of methanol and 10 mM sodium dihydrogen phosphate (60:40, v/v), with the pH adjusted to 6.5 using 0.2 M sodium hydroxide.[3][4][5]

- Flow Rate: Not specified in the provided search results. A typical starting flow rate for a 4.6 mm ID column would be 1.0 mL/min.
- Detection Wavelength: 214 nm.[3][4][5]
- Injection Volume: 20 μ L.[4]

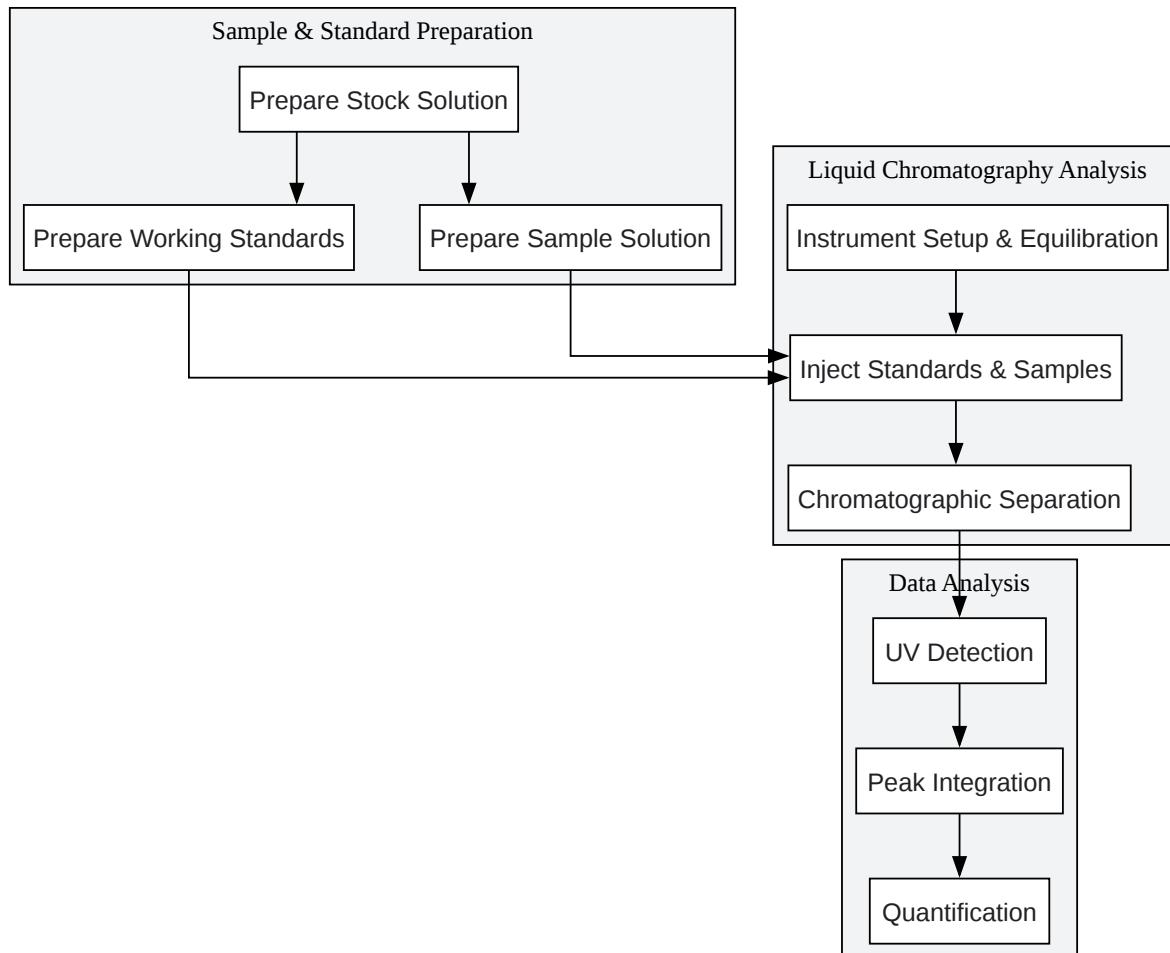
3. Standard and Sample Preparation:

- Follow similar procedures as outlined in Method 1, using the mobile phase of this method as the diluent.

4. Analysis:

- Equilibrate the column with the mobile phase.
- Perform injections of standards and samples as described in Method 1.
- Quantification is achieved based on the peak area.[3][4][5]

Experimental Workflow

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Caption: General workflow for **Pipoxolan** quantification by HPLC.

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